

Pyren-2-ol: A Technical Guide to Safe Handling and Hazard Management

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Pyren-2-ol*

Cat. No.: *B1209747*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

This guide provides a comprehensive overview of the safety considerations and handling protocols for **Pyren-2-ol** (CAS No. 78751-58-3). As a hydroxylated polycyclic aromatic hydrocarbon (PAH), this compound requires a nuanced approach to safety, integrating the known hazards of its parent pyrene backbone with the chemical reactivity of its phenolic group. This document is intended to empower researchers to work safely with **Pyren-2-ol** by fostering a deep understanding of its potential hazards and the rationale behind the recommended safety protocols.

Compound Profile and Inferred Hazard Assessment

A specific, official Safety Data Sheet (SDS) for **Pyren-2-ol** is not readily available. Therefore, a robust hazard assessment must be inferred from the well-documented profiles of its constituent chemical classes: polycyclic aromatic hydrocarbons (PAHs) and phenols.

1.1. Physicochemical Properties

Property	Value	Source
Chemical Name	Pyren-2-ol; 2-Hydroxypyrene	[1][2]
CAS Number	78751-58-3	[1][2]
Molecular Formula	C ₁₆ H ₁₀ O	[1][2]
Molecular Weight	218.25 g/mol	[1][2]
Appearance	Likely a solid, potentially crystalline. The parent, pyrene, is a colorless solid, but impurities can impart a yellow hue.[3][4]	-
Stability	Considered relatively stable under ambient conditions.[5]	-
Reactivity	The hydroxyl group imparts phenolic character, making it reactive toward electrophiles. [5] It may be sensitive to light and is incompatible with strong oxidizing agents.[5][6]	-

1.2. Toxicological Profile: A Synthesis of Evidence

The primary health concern with PAHs is their potential carcinogenicity, which is intricately linked to their metabolic activation.[7] The introduction of a hydroxyl group, as in **Pyren-2-ol**, represents one of the initial steps in the metabolic pathway of pyrene.[8] While hydroxylation is a detoxification step that increases water solubility for excretion, these phenolic metabolites can also be further oxidized to reactive intermediates like quinones, which can bind to DNA and cause genotoxic effects.[3][7][8]

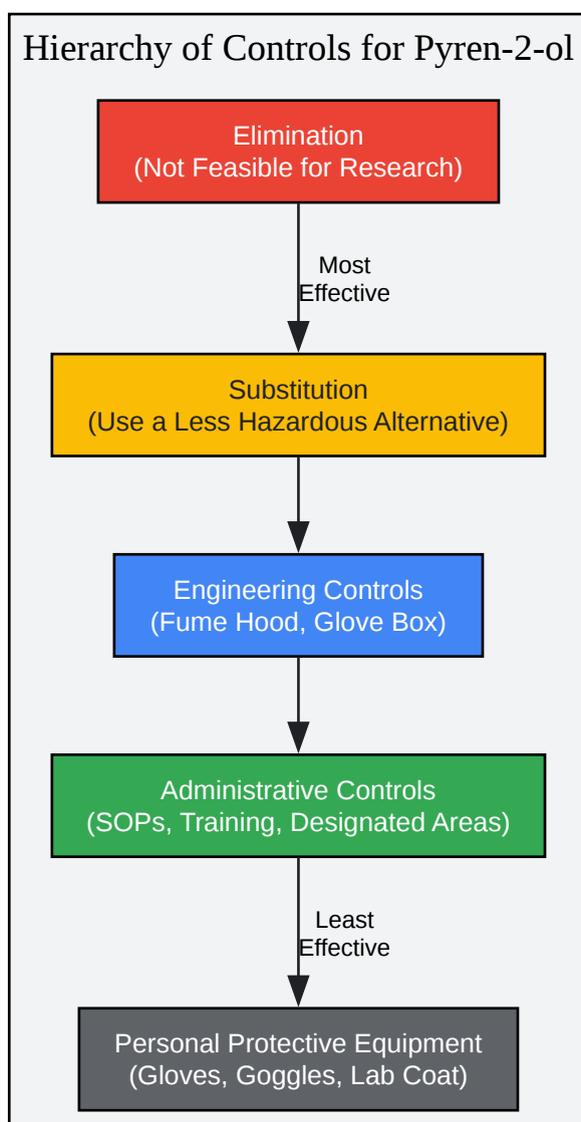
Therefore, it is prudent to handle **Pyren-2-ol** with the assumption that it possesses hazards similar to or potentially greater than its parent compound, pyrene, and other carcinogenic PAHs.

Inferred GHS Classification and Hazards:

- **Carcinogenicity:** Assumed to be a potential carcinogen. Many high-molecular-weight PAHs are classified as known or probable human carcinogens (e.g., IARC Group 1 or 2A/2B).[7][9] OSHA standards require specific handling procedures for carcinogens.[10][11][12]
- **Skin Corrosion/Irritation:** Likely to be a skin irritant. Pyrene is a known skin irritant, and phenolic compounds can be corrosive and are readily absorbed through the skin.[3][7]
- **Serious Eye Damage/Irritation:** Likely to cause serious eye irritation. Both pyrene and phenols are classified as eye irritants.[3][7]
- **Acute Toxicity:** May be harmful if swallowed, inhaled, or absorbed through the skin. Phenol itself is highly toxic and can cause systemic effects on the central nervous system, liver, and kidneys.[7]
- **Aquatic Toxicity:** Assumed to be very toxic to aquatic life with long-lasting effects, a characteristic feature of the pyrene backbone.[3]

Core Directive: The Hierarchy of Controls

Effective management of **Pyren-2-ol** hinges on the consistent application of the hierarchy of controls. This principle prioritizes the most effective safety measures to minimize risk.



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls prioritizes engineering and administrative solutions over personal protective equipment.

For research involving **Pyren-2-ol**, elimination and substitution are often not feasible. Therefore, the focus must be on robust Engineering Controls, supported by stringent Administrative Controls and diligent use of Personal Protective Equipment (PPE).

Standard Operating Protocol: From Benchtop to Disposal

This section outlines the mandatory, self-validating protocols for handling **Pyren-2-ol**. The causality behind each step is explained to ensure a comprehensive understanding of the safety system.

3.1. Designated Work Area and Access Control

- Rationale: To contain potential contamination and ensure that only trained personnel are exposed. This aligns with OSHA guidelines for handling carcinogens.[10]
- Protocol:
 - Designate a specific area for handling **Pyren-2-ol**, such as a dedicated chemical fume hood or a demarcated bench space within a controlled-access laboratory.
 - Post warning signs indicating the presence of a potential carcinogen.
 - Access to this area should be restricted to authorized and trained personnel only.

3.2. Engineering Controls: The Primary Barrier

- Rationale: To prevent inhalation of airborne particles, which is a primary route of exposure for solid chemical compounds.[13]
- Protocol:
 - All weighing, transferring, and preparation of **Pyren-2-ol** solutions must be conducted within a certified chemical fume hood with a face velocity of 80-120 feet per minute.
 - For highly sensitive operations or when handling larger quantities, a glove box may be required to provide a higher level of containment.

3.3. Personal Protective Equipment (PPE): The Last Line of Defense

- Rationale: To protect the user from direct contact in the event of a splash or accidental spill. PPE selection must be based on the specific chemical hazards.[6]
- Protocol:

- Hand Protection: Double-gloving is mandatory. Use a disposable nitrile glove as the inner layer. The outer glove should be a thicker, chemical-resistant material such as butyl rubber or neoprene, which offer good protection against phenols and aromatic hydrocarbons.[6] [14] Gloves must be changed immediately if contaminated.
- Eye Protection: Chemical splash goggles are required at all times. A face shield should be worn over the goggles when there is a significant risk of splashing (e.g., when transferring solutions or working with larger volumes).[7]
- Body Protection: A buttoned laboratory coat must be worn. For procedures with a higher splash potential, a chemically resistant apron made of neoprene or similar material is required over the lab coat.[15]

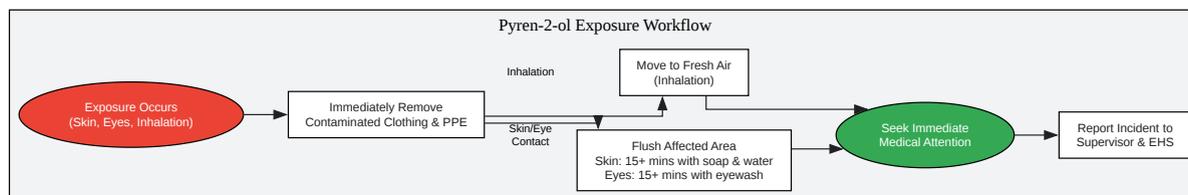
3.4. Storage Requirements

- Rationale: To maintain chemical stability and prevent accidental release or reaction with incompatible materials.
- Protocol:
 - Store **Pyren-2-ol** in a tightly sealed, clearly labeled container.
 - Keep the container in a cool, dry, and dark location, away from direct sunlight.[15]
 - Store in a designated, ventilated cabinet away from strong oxidizing agents (e.g., peroxides, nitrates, chlorates).[6]
 - Ensure secondary containment (e.g., a tray or bin) is used to capture any potential leaks.

Emergency Procedures: A Validated Response Plan

Rapid and correct response to an emergency is critical to mitigating harm. All personnel must be trained on these procedures.

4.1. Exposure Response



[Click to download full resolution via product page](#)

Caption: Immediate flushing and seeking medical attention are critical steps in any exposure event.

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and copious amounts of water for at least 15 minutes. Seek immediate medical attention.[7][10]
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7][10]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (if trained to do so) and seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention and provide the medical team with the chemical name and any available hazard information.[7]

4.2. Spill Cleanup Protocol

This protocol is for minor spills (<1 gram of solid or <100 mL of a dilute solution) that can be managed by trained laboratory personnel. For larger spills, evacuate the area and contact institutional Environmental Health & Safety (EHS).[15]

- Rationale: To safely contain, neutralize (if applicable), and collect the spilled material without creating airborne dust or spreading contamination.
- Protocol:
 - Alert & Secure: Alert personnel in the immediate area. Secure the location and prevent entry. Ensure the fume hood is operational.
 - Don PPE: Wear the full PPE ensemble as described in section 3.3, including double gloves, splash goggles, face shield, and a lab coat with a chemical-resistant apron.
 - Containment (Solid Spill): Gently cover the spill with an absorbent material like vermiculite or sand to prevent the powder from becoming airborne. Do not dry sweep.[15][16]
 - Collection: Carefully scoop the absorbed material into a labeled, sealable plastic bag or container. After the bulk of the material is removed, wet a spill pad or paper towel with an appropriate solvent (e.g., ethanol) to wipe the area down. Place all contaminated cleaning materials into the waste bag.[15][16]
 - Decontamination: Wipe the spill area again with soap and water.
 - Disposal: Seal the waste bag, attach a hazardous waste label, and dispose of it according to institutional EHS guidelines.[17]

Waste Disposal

- Rationale: As a suspected carcinogen and a hazardous aquatic toxicant, **Pyren-2-ol** waste must be segregated and disposed of according to federal and local environmental regulations to prevent environmental contamination.[18][19]
- Protocol:
 - Solid Waste: All solid **Pyren-2-ol**, contaminated consumables (gloves, weigh paper, spill pads), and empty containers must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing **Pyren-2-ol** must be collected in a separate, sealed, and labeled hazardous liquid waste container. Do not mix with other waste streams unless

compatibility has been verified.

- Disposal: All waste must be disposed of through the institution's official hazardous waste management program. Do not pour any amount down the drain.

By adhering to these principles and protocols, researchers can effectively manage the risks associated with **Pyren-2-ol**, ensuring a safe and compliant laboratory environment.

References

- Machala, M., et al. The Role of Metabolism in Toxicity of Polycyclic Aromatic Hydrocarbons and their Non-genotoxic Modes of Action. International Journal of Molecular Sciences. [\[Link\]](#)
- Uno, Y., et al. Polycyclic Aromatic Hydrocarbons: From Metabolism to Lung Cancer. International Journal of Environmental Research and Public Health. [\[Link\]](#)
- 1910.1003 - 13 Carcinogens (4-Nitrobiphenyl, etc.). Occupational Safety and Health Administration (OSHA). [\[Link\]](#)
- Safe Handling of Chemicals. University of California, Berkeley - Environmental Health and Safety. [\[Link\]](#)
- Ghosal, D., et al. Polycyclic Aromatic Hydrocarbons: Sources, Toxicity, and Remediation Approaches. Frontiers in Microbiology. [\[Link\]](#)
- 2-Pyrenol. PubChem, National Institutes of Health. [\[Link\]](#)
- Carcinogens - Overview. Occupational Safety and Health Administration (OSHA). [\[Link\]](#)
- Toxicity of Polycyclic Aromatic Hydrocarbons (PAHs). Agency for Toxic Substances and Disease Registry (ATSDR). [\[Link\]](#)
- Chemical Spill Clean-Up. University of Delaware - Environmental Health & Safety. [\[Link\]](#)
- Carcinogens - Standards. Occupational Safety and Health Administration (OSHA). [\[Link\]](#)
- 8 Steps to Handling a Lab Chemical Spill. Lab Manager. [\[Link\]](#)

- Glove Selection Guide. University of California, San Diego - Environment, Health and Safety. [\[Link\]](#)
- Spill procedure: Clean-up guidance. Queen Mary University of London - Health & Safety Directorate. [\[Link\]](#)
- Spill Clean up Procedure. The University of British Columbia - Safety & Risk Services. [\[Link\]](#)
- Guidance for Hazardous Waste Spill Cleanup in Laboratories. The University of Tennessee, Knoxville - Environmental Health & Safety. [\[Link\]](#)
- Pyrene. Wikipedia. [\[Link\]](#)
- OSHA Glove Selection Chart. Occupational Safety and Health Administration (OSHA). [\[Link\]](#)
- NIOSH Recommendations for Chemical Protective Clothing. National Institute for Occupational Safety and Health (NIOSH). [\[Link\]](#)
- Polycyclic Aromatic Hydrocarbons (PAHs) in the Environment: Occupational Exposure, Health Risks and Fertility Implications. MDPI. [\[Link\]](#)
- Method TO-13A - Determination of Polycyclic Aromatic Hydrocarbons (PAHs) in Ambient Air Using GC/MS. U.S. Environmental Protection Agency (EPA). [\[Link\]](#)
- A review of food contamination with nitrated and oxygenated polycyclic aromatic hydrocarbons: toxicity, analysis, occurrence, and risk assessment. Journal of the Iranian Chemical Society. [\[Link\]](#)
- Polycyclic aromatic hydrocarbons (PAHs): An overview of toxicological aspects. ResearchGate. [\[Link\]](#)
- Environmental and Toxicological Health Impacts of Polycyclic Aromatic Hydrocarbons: A Review. Scilit. [\[Link\]](#)
- Comparison of hydroxylated polycyclic aromatic hydrocarbons in high exposure occupational scenarios. ResearchGate. [\[Link\]](#)

- Polycyclic Aromatic Hydrocarbons (PAHs). U.S. Environmental Protection Agency (EPA). [\[Link\]](#)
- Public Health Statement - Polycyclic Aromatic Hydrocarbons (PAHs). Agency for Toxic Substances and Disease Registry (ATSDR). [\[Link\]](#)
- Regulations and Advisories for Polycyclic Aromatic Hydrocarbons. Agency for Toxic Substances and Disease Registry (ATSDR). [\[Link\]](#)
- Polycyclic Aromatic Hydrocarbons (PAHs) Fact Sheet. U.S. Environmental Protection Agency (EPA). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. downloads.regulations.gov [downloads.regulations.gov]
2. HEALTH EFFECTS - Toxicological Profile for Polycyclic Aromatic Hydrocarbons - NCBI Bookshelf [ncbi.nlm.nih.gov]
3. Polycyclic Aromatic Hydrocarbons: Sources, Toxicity, and Remediation Approaches - PMC [pmc.ncbi.nlm.nih.gov]
4. Recommendations for Chemical Protective Clothing Disclaimer | NIOSH | CDC [archive.cdc.gov]
5. Guidelines for the selection of gloves for the workplace. NIOSH - PubMed [pubmed.ncbi.nlm.nih.gov]
6. ehs.sfsu.edu [ehs.sfsu.edu]
7. Polycyclic Aromatic Hydrocarbons: From Metabolism to Lung Cancer - PMC [pmc.ncbi.nlm.nih.gov]
8. The Role of Metabolism in Toxicity of Polycyclic Aromatic Hydrocarbons and their Non-genotoxic Modes of Action - PubMed [pubmed.ncbi.nlm.nih.gov]
9. mdpi.com [mdpi.com]

- 10. 1910.1003 - 13 Carcinogens (4-Nitrobiphenyl, etc.). | Occupational Safety and Health Administration [osha.gov]
- 11. Carcinogens - Overview | Occupational Safety and Health Administration [osha.gov]
- 12. Carcinogens - Standards | Occupational Safety and Health Administration [osha.gov]
- 13. downloads.regulations.gov [downloads.regulations.gov]
- 14. safety.fsu.edu [safety.fsu.edu]
- 15. Chemical Spill Clean-Up - Environmental Health & Safety - University of Delaware [www1.udel.edu]
- 16. ehs.utk.edu [ehs.utk.edu]
- 17. westlab.com [westlab.com]
- 18. PUBLIC HEALTH STATEMENT - Toxicological Profile for Polycyclic Aromatic Hydrocarbons - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 19. atsdr.cdc.gov [atsdr.cdc.gov]
- To cite this document: BenchChem. [Pyren-2-ol: A Technical Guide to Safe Handling and Hazard Management]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209747#pyren-2-ol-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com